

Strategies to improve the resolution of caffeic acid derivatives in HPLC

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Compound of Interest

Compound Name: *trans-Caffeoyl-6-O-D-gluconic acid*

Cat. No.: B13733806

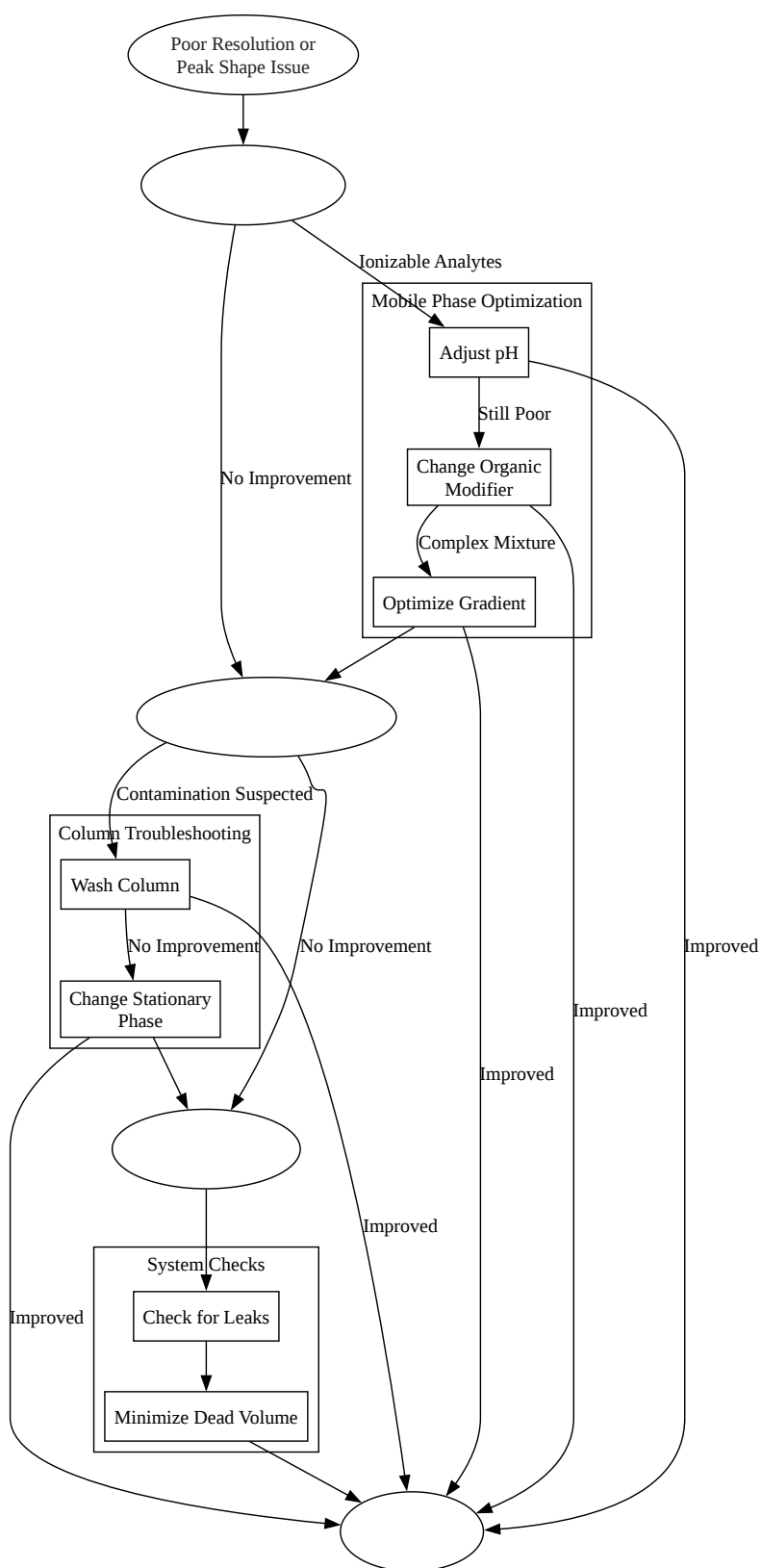
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Technical Support Center: Caffeic Acid Derivative Analysis by HPLC

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals improve the resolution of caffeic acid derivatives in High-Performance Liquid Chromatography (HPLC).

Troubleshooting Guide

Poor resolution, broad peaks, and peak tailing are common issues encountered during the HPLC analysis of caffeic acid and its derivatives. This guide provides a systematic approach to troubleshooting these problems.



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Caption: Relationship between HPLC parameters and resolution.

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